

Fmoc-Met-OH: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Fmoc-Met-OH

Cat. No.: B557415

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An In-depth Overview of the Properties, Synthesis, and Biological Significance of N- α -Fmoc-L-methionine

Fmoc-Met-OH, or N- α -(9-Fluorenylmethoxycarbonyl)-L-methionine, is a pivotal amino acid derivative extensively utilized in solid-phase peptide synthesis (SPPS). Its unique properties, particularly the susceptibility of the methionine side chain to oxidation, present both challenges and opportunities in the synthesis of peptides for research, diagnostics, and therapeutic development. This technical guide provides a comprehensive overview of the chemical and physical properties of **Fmoc-Met-OH**, detailed experimental protocols for its use in peptide synthesis, and an exploration of the role of methionine in biological signaling pathways.

Core Properties of Fmoc-Met-OH

Fmoc-Met-OH is a white to off-white powder that is a standard building block for incorporating methionine residues into synthetic peptides using the Fmoc-based solid-phase synthesis strategy.^{[1][2][3][4]} The fluorenylmethoxycarbonyl (Fmoc) protecting group on the alpha-amino group is base-labile, allowing for its selective removal under mild conditions that do not affect the acid-labile side-chain protecting groups of other amino acids or the peptide-resin linkage.^[5]

Physicochemical and Spectroscopic Data

A summary of the key quantitative data for **Fmoc-Met-OH** is presented in the tables below for easy reference and comparison.

Identifier	Value	Reference
CAS Number	71989-28-1	[1] [6]
Molecular Formula	C ₂₀ H ₂₁ NO ₄ S	[1] [6]
Molecular Weight	371.45 g/mol	[1] [6]

Physical Property	Value	Reference
Appearance	White to off-white powder	[7]
Melting Point	121-123 °C	
Optical Rotation [α] _{20/D}	-29.5 ± 1.5°, c = 1% in DMF	
Solubility	Soluble in DMF	

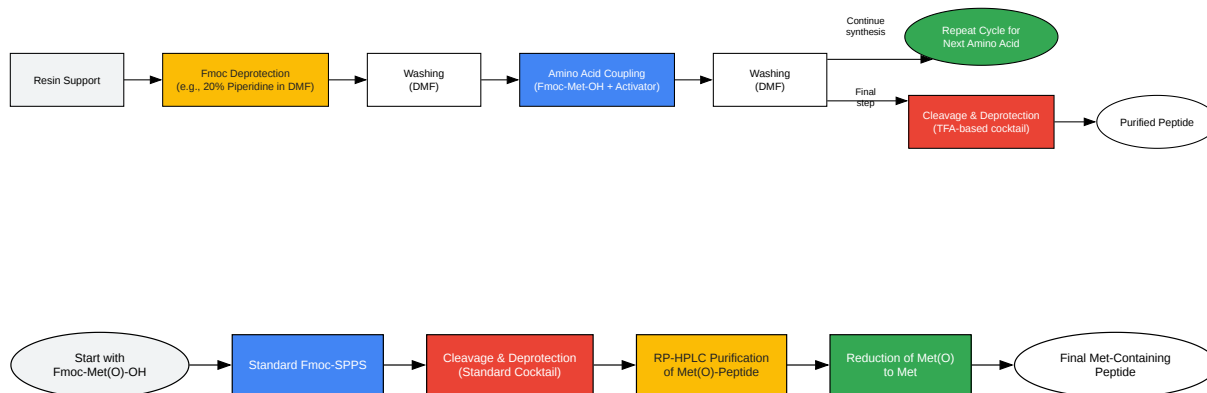
Spectroscopic Data	Description	Reference
¹ H NMR	Spectra available from various sources.	[2] [8]
¹³ C NMR	Spectra available from various sources.	[2] [9]
Infrared (IR)	Spectra available for Fmoc-Met(O ₂)-OH.	[10]
Mass Spectrometry	Consistent with the molecular weight.	[7]

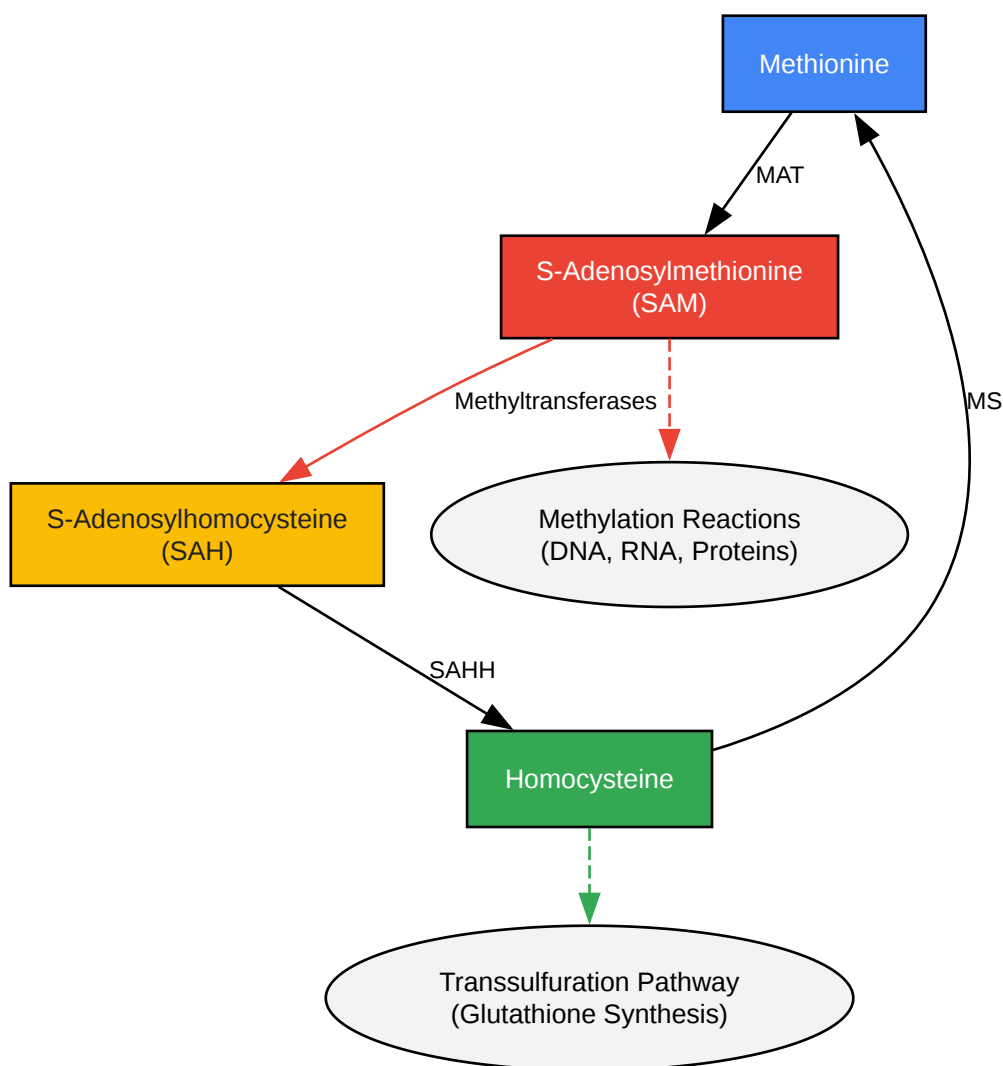
Experimental Protocols for Fmoc-Met-OH in Solid-Phase Peptide Synthesis

The incorporation of **Fmoc-Met-OH** into a peptide sequence follows the general cycle of Fmoc-based solid-phase peptide synthesis (SPPS). However, special considerations are necessary to address the potential oxidation of the methionine thioether side chain.

Standard Fmoc-SPPS Cycle

The synthesis involves the sequential addition of amino acids to a growing peptide chain attached to a solid support (resin). The general workflow is depicted below.





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